

N-Ethyloxetan-3-amine: A Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *N-Ethyloxetan-3-amine*

Cat. No.: *B572911*

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Introduction

N-Ethyloxetan-3-amine, with CAS number 1341989-73-8, is a heterocyclic amine that has garnered interest in medicinal chemistry and drug discovery as a versatile building block. Its rigid oxetane core combined with a flexible ethylamine side chain offers unique structural features for designing novel therapeutic agents. A thorough understanding of its physical properties is crucial for its effective use in synthesis, formulation, and biological screening. This technical guide provides a comprehensive overview of the known and predicted physical properties of **N-Ethyloxetan-3-amine**, along with general experimental protocols for their determination.

Core Physical and Chemical Properties

At room temperature, **N-Ethyloxetan-3-amine** is a liquid^[1]. Commercially, it is available at purities of 95% to 97%^{[1][2][3]}. For optimal stability, it is recommended to be stored in a refrigerator at 4°C^{[1][2]}.

Quantitative Physical Properties

A detailed compilation of the physical properties of **N-Ethyloxetan-3-amine** is presented in Table 1. It is important to note that while some properties are confirmed, others are predicted due to the limited availability of experimentally determined data in peer-reviewed literature.

Property	Value	Source	Notes
Molecular Formula	C ₅ H ₁₁ NO	--INVALID-LINK--, --INVALID-LINK--	-
Molecular Weight	101.15 g/mol	--INVALID-LINK--, --INVALID-LINK--	-
IUPAC Name	N-ethyloxetan-3-amine	--INVALID-LINK--	-
CAS Number	1341989-73-8	--INVALID-LINK--	-
Physical State	Liquid	--INVALID-LINK--	At room temperature
Boiling Point	145.2 ± 25.0 °C	Predicted (ACD/Labs)	At 760 mmHg
Density	0.945 ± 0.06 g/cm ³	Predicted (ACD/Labs)	At 20 °C
Refractive Index	1.448	Predicted (ACD/Labs)	At 20 °C
pKa	9.45 ± 0.10	Predicted (ACD/Labs)	Most basic
LogP	0.25	Predicted (ChemAxon)	-
Solubility	Soluble in water and polar organic solvents	General property of low molecular weight amines	Experimental data not available

Experimental Protocols

Detailed experimental procedures are essential for verifying the physical properties of **N-Ethyloxetan-3-amine**, especially when relying on new batches or scaling up reactions. Below are generalized protocols for determining key physical constants for liquid amines.

Determination of Boiling Point (Micro Method)

The micro boiling point determination is suitable for small sample volumes.

Apparatus:

- Thiele tube or melting point apparatus with a heating block
- Thermometer
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or hot plate)
- Mineral oil or silicone oil

Procedure:

- Attach the small test tube containing 0.2-0.5 mL of **N-Ethyloxetan-3-amine** to the thermometer using a rubber band or wire.
- Place the sealed capillary tube into the test tube with the open end submerged in the liquid.
- Immerse the assembly into the Thiele tube or heating block filled with oil, ensuring the sample is level with the thermometer bulb.
- Heat the apparatus gently. A stream of bubbles will emerge from the capillary tube as the air inside expands.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

The density of a liquid can be accurately measured using a pycnometer or a digital densitometer.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume

- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- **N-Ethyloxetan-3-amine** sample
- Distilled water

Procedure (using a pycnometer):

- Clean and dry the pycnometer thoroughly and record its empty weight (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20°C) until it reaches thermal equilibrium.
- Adjust the water level to the calibration mark, dry the exterior, and weigh the pycnometer filled with water (m_2).
- Empty and dry the pycnometer. Fill it with **N-Ethyloxetan-3-amine**, allow it to equilibrate to the bath temperature, adjust the volume, and weigh it (m_3).
- The density (ρ) of the sample is calculated using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the density of water at the measurement temperature.

Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a valuable parameter for purity assessment.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Light source (sodium lamp or internal light source)
- **N-Ethyloxetan-3-amine** sample

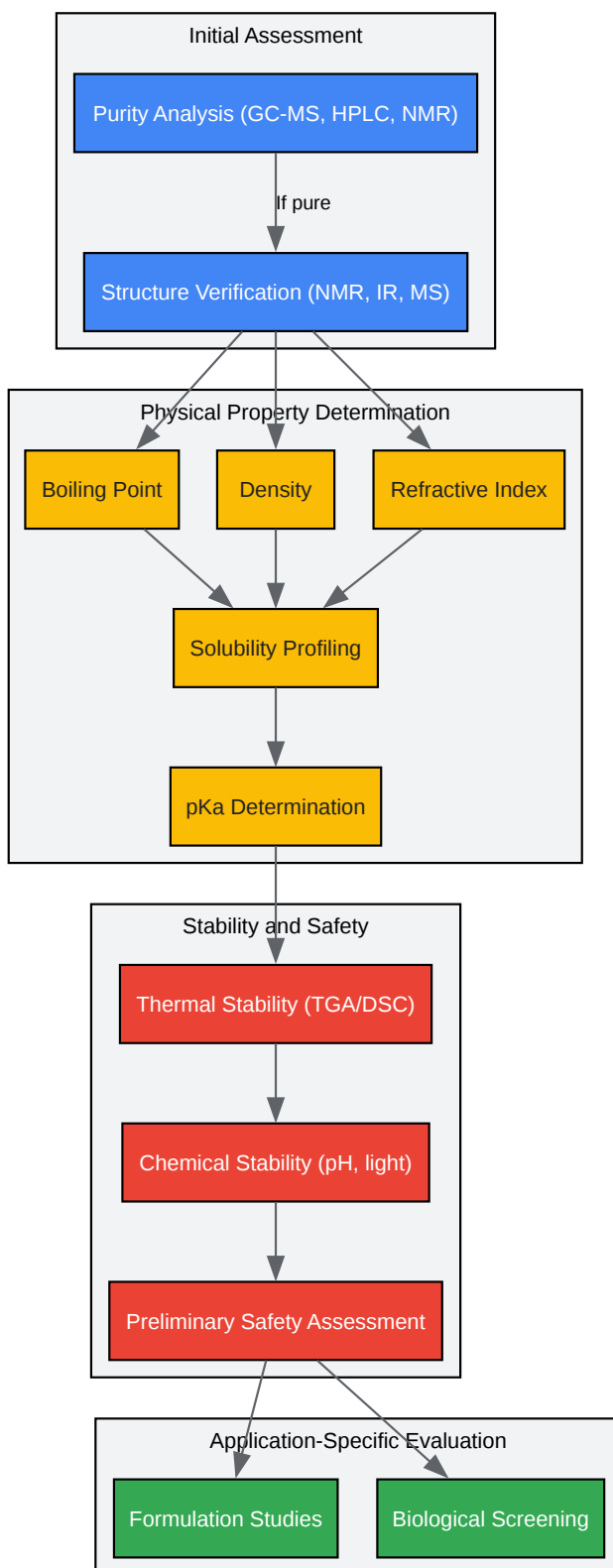
- Dropper
- Lens cleaning tissue and a suitable solvent (e.g., ethanol or acetone)

Procedure:

- Turn on the refractometer and the circulating water bath to bring the prisms to the desired temperature (e.g., 20°C).
- Clean the surfaces of the prisms with a suitable solvent and lens tissue.
- Apply a few drops of the **N-Ethyloxetan-3-amine** sample onto the lower prism using a dropper.
- Close the prisms firmly.
- Adjust the refractometer to bring the dividing line between the light and dark fields into the center of the crosshairs.
- If a colored band appears, adjust the compensator to achieve a sharp, achromatic line.
- Read the refractive index from the scale.

Physicochemical Characterization Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a novel compound like **N-Ethyloxetan-3-amine**. This workflow ensures that critical data for research and development are systematically collected and analyzed.



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Caption: Physicochemical Characterization Workflow for **N-Ethyloxetan-3-amine**.

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